

# 2-Bromo-4,5-dichloro-1H-imidazole molecular weight and formula

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## Compound of Interest

Compound Name: 2-Bromo-4,5-dichloro-1H-imidazole

Cat. No.: B093351

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## An In-Depth Technical Guide to 2-Bromo-4,5-dichloro-1H-imidazole

This technical guide provides comprehensive information on the physicochemical properties and a generalized analytical workflow for the chemical compound **2-Bromo-4,5-dichloro-1H-imidazole**, targeted towards researchers, scientists, and professionals in drug development.

## Physicochemical Properties

**2-Bromo-4,5-dichloro-1H-imidazole** is a halogenated imidazole derivative.<sup>[1]</sup> The fundamental molecular details of this compound are summarized in the table below, providing a quick reference for researchers.

Property	Value
Molecular Formula	C <sub>3</sub> HBrCl <sub>2</sub> N <sub>2</sub> <sup>[2][3]</sup>
Molecular Weight	215.86 g/mol <sup>[3]</sup>
IUPAC Name	2-bromo-4,5-dichloro-1H-imidazole <sup>[2]</sup>
CAS Number	16076-27-0 <sup>[2][3]</sup>

# Generalized Experimental Protocol for Characterization

The following outlines a standard methodology for the characterization and purity assessment of a synthesized or procured sample of **2-Bromo-4,5-dichloro-1H-imidazole**.

## 1. Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
- $^1\text{H}$  NMR: To confirm the presence and chemical environment of the single proton on the imidazole ring.
- $^{13}\text{C}$  NMR: To identify the three distinct carbon atoms in the molecule.
- Sample Preparation: Dissolve 5-10 mg of the compound in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub> or CDCl<sub>3</sub>).
- Data Acquisition: Acquire spectra on a 400 MHz or higher NMR spectrometer.
- Mass Spectrometry (MS):
- To confirm the molecular weight and isotopic pattern characteristic of a compound containing bromine and chlorine atoms.
- Method: Electrospray ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) are common methods.
- Expected Result: A characteristic isotopic cluster for the molecular ion  $[\text{M}+\text{H}]^+$  or  $[\text{M}-\text{H}]^-$  corresponding to the presence of one bromine and two chlorine atoms.

## 2. Chromatographic Analysis:

- High-Performance Liquid Chromatography (HPLC):
- To assess the purity of the compound.
- Mobile Phase: A gradient of water and acetonitrile (both with 0.1% formic acid or trifluoroacetic acid) is a typical starting point.
- Stationary Phase: A C18 reversed-phase column is commonly used.
- Detection: UV detection at a wavelength determined by a UV-Vis scan of the compound.
- Gas Chromatography-Mass Spectrometry (GC-MS):
- An alternative for purity assessment and identification, particularly for volatile compounds.
- Column: A non-polar or medium-polarity capillary column.
- Carrier Gas: Helium or Hydrogen.
- Detection: Mass spectrometer to identify eluting peaks.

## 3. Physical Characterization:

- Melting Point Determination:
- To determine the melting point range of the solid compound, which is an indicator of purity.
- Apparatus: A standard melting point apparatus.
- Appearance:
- Visual inspection of the compound's physical state (e.g., crystalline solid, powder) and color.

## Logical Workflow for Compound Analysis

The following diagram illustrates a typical workflow for the reception, analysis, and release of a chemical sample like **2-Bromo-4,5-dichloro-1H-imidazole** in a research or quality control setting.

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Caption: A logical workflow for the analysis of **2-Bromo-4,5-dichloro-1H-imidazole**.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)